

An In-depth Technical Guide to the Safety and Handling of 3-Methoxypiperidine

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Compound of Interest

Compound Name: 3-Methoxypiperidine

Cat. No.: B1351509

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and material safety data for **3-Methoxypiperidine** and its hydrochloride salt. The information is intended to support laboratory and research and development activities by providing clear, actionable guidance to ensure the safe use of this compound.

Chemical and Physical Properties

3-Methoxypiperidine is available as a free base (a liquid) and as a hydrochloride salt (a powder). Their distinct physical properties are summarized below.

Property	3-Methoxypiperidine (Free Base)	3-Methoxypiperidine Hydrochloride
CAS Number	4045-29-8[1]	688809-94-1
Molecular Formula	C ₆ H ₁₃ NO[1]	C ₆ H ₁₃ NO · HCl
Molecular Weight	115.17 g/mol [1]	151.63 g/mol
Appearance	Colorless liquid[2]	Powder
Boiling Point	149.9 °C at 760 mmHg[2]	Not available
Melting Point	Not available	108-112 °C
Flash Point	49.7 °C[2]	Not applicable
Density	0.93 g/cm ³ [2]	Not available

Hazard Identification and GHS Classification

Both the free base and the hydrochloride salt of **3-Methoxypiperidine** are classified as hazardous substances. The GHS classifications are summarized below. It is important to note that the available information for the hydrochloride salt is less complete.

3-Methoxypiperidine (Free Base)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[1]

3-Methoxypiperidine Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed

Pictograms and Signal Word:

- **3-Methoxypiperidine** (Free Base):
 - Pictogram: GHS07 (Exclamation Mark)
 - Signal Word: Warning
- **3-Methoxypiperidine** Hydrochloride:
 - Pictogram: GHS07 (Exclamation Mark)
 - Signal Word: Warning

Safe Handling and Storage

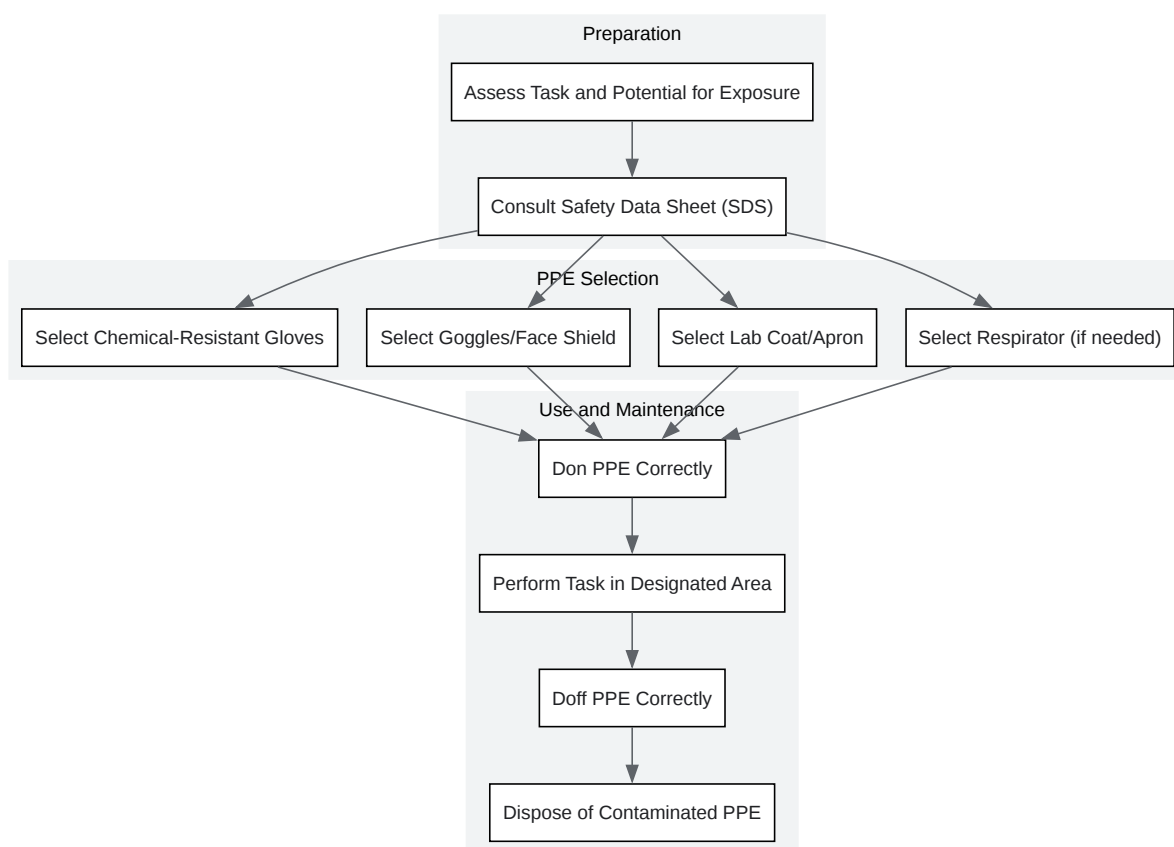
Proper handling and storage procedures are critical to minimize risk. The following guidelines are based on available safety data sheets and general best practices for handling piperidine derivatives.

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory when handling **3-Methoxypiperidine**.

PPE Category	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should be worn where there is a risk of splashing.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile or neoprene). Wear a flame-retardant lab coat and appropriate protective clothing to prevent skin exposure. ^[3]
Respiratory Protection	Handle in a well-ventilated area, preferably within a chemical fume hood. ^[4] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. ^[5]

A logical workflow for PPE selection and use is illustrated below.



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Caption: Personal Protective Equipment (PPE) Workflow.

Handling Procedures

- Always handle in a well-ventilated area or a chemical fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[3]
- Avoid inhalation of vapor or mist.
- Use non-sparking tools and take precautionary measures against static discharge, especially for the free base which is a combustible liquid.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage

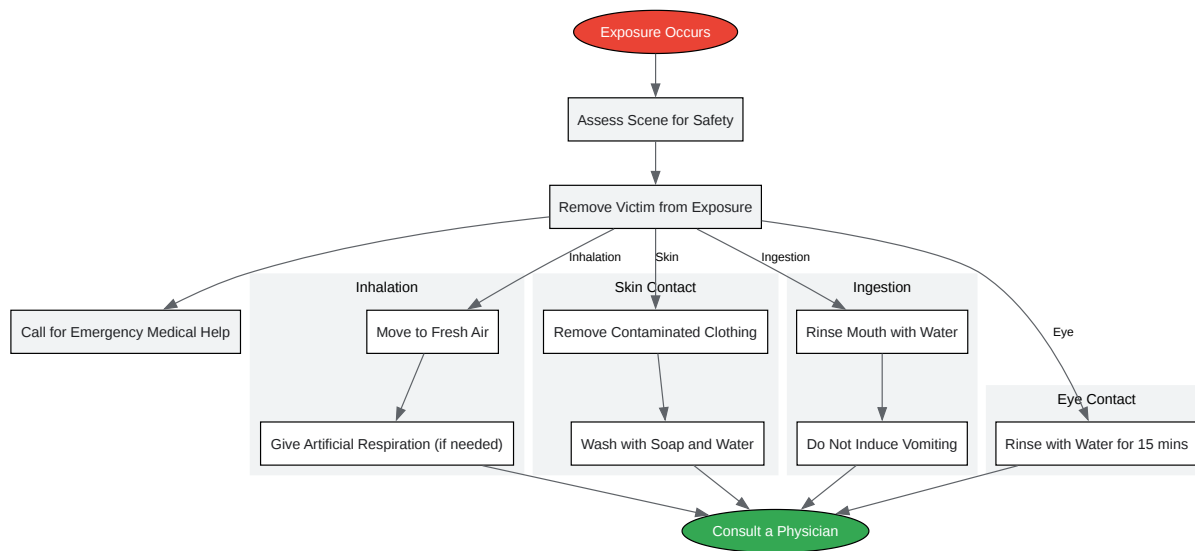
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents and acids.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[6]

The following diagram illustrates the general first-aid response workflow.



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Caption: First-Aid Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: No specific data is available for **3-Methoxypiperidine**, but like other amines, combustion may produce toxic nitrogen oxides.

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[6]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation (for the hydrochloride salt) and avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, silica gel) and dispose of as hazardous waste.

Toxicological Information

Detailed toxicological data for **3-Methoxypiperidine** is limited. The primary known hazards are from oral toxicity and respiratory irritation.

Toxicity Metric	Value	Species
LD50 (Oral)	< 2000 mg/kg bw[3]	Rat (male/female)
LD50 (Dermal)	ca. 2000 mg/kg bw[3]	Rat (male/female)
LC50 (Inhalation)	No data available	

- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **3-Methoxypiperidine** are not readily available in public safety documents. Researchers should develop their own standard operating procedures (SOPs) based on the safety information provided in this guide and in consultation with their institution's environmental health and safety department. Any protocol should incorporate the handling, PPE, and emergency procedures outlined above.

Disposal Considerations

Dispose of **3-Methoxypiperidine** and its containers in accordance with local, regional, and national regulations. This may involve disposal through a licensed chemical waste disposal company.

Disclaimer: This document is intended as a guide and is not exhaustive. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

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